

Technical Comparison Guide: Cross-Species Effectiveness of WS6

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Compound of Interest

Compound Name: WS6
CAS No.: 141227-53-3
Cat. No.: B1142130

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Executive Summary

WS6 (N-(6-(4-(3-(4-((4-methylpiperazin-1-yl)methyl)-3-(trifluoromethyl)phenyl)ureido)phenoxy)pyrimidin-4-yl)cyclopropanecarboxamide) represents a pivotal small molecule in the landscape of regenerative medicine for Type 1 Diabetes (T1D). Originally identified through high-throughput screening of ~100,000 compounds, **WS6** is distinct from the DYRK1A-inhibitor class (e.g., Harmine) due to its unique mechanism targeting the IKK ϵ and EBP1 pathways.

While **WS6** demonstrates robust efficacy in rodent models, its translation to human islets presents specific challenges regarding cell-type specificity. This guide provides a critical analysis of **WS6**'s performance across species, compares it with leading alternatives, and offers a validated protocol for assessment in human tissue.

Mechanistic Profile: The EBP1/IKK ϵ Axis

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